

Application Notes and Protocols: The Role of Isopropyl Hydrogen Sulphate in Pharmaceutical Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl hydrogen sulphate*

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Introduction

Isopropyl hydrogen sulphate, also known as propan-2-yl hydrogen sulfate, is a reactive organosulfate ester with the chemical formula $C_3H_8O_4S$.^{[1][2][3]} It serves as a versatile and important intermediate in fine chemical and pharmaceutical synthesis.^{[1][2]} Its primary role lies in its function as a potent isopropylating agent, enabling the introduction of the isopropyl group into various molecular architectures, a common structural motif in many active pharmaceutical ingredients (APIs).^[1] Furthermore, it functions as an acid catalyst in specific chemical processes.^{[4][5]} This document provides detailed application notes, reaction mechanisms, and experimental protocols relevant to its use in a pharmaceutical research and development setting.

Physicochemical Properties

A summary of the key physicochemical properties of **isopropyl hydrogen sulphate** is presented below.

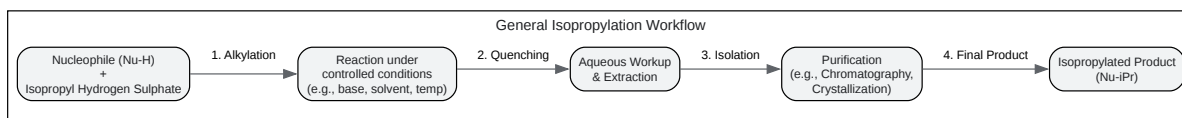
Property	Value	Reference
Molecular Formula	C ₃ H ₈ O ₄ S	[2]
Molecular Weight	140.16 g/mol	[6]
CAS Number	6914-90-5	[7]
Appearance	Colorless, odorless liquid	[2]
Density	1.356 g/cm ³	[2][3]
pKa	-2.84 ± 0.15 (Predicted)	[2][3]
Solubility	Highly soluble in water and polar organic solvents	[2]

Applications in Pharmaceutical Synthesis

Isopropyl hydrogen sulphate is a valuable reagent for several key transformations in pharmaceutical synthesis.

Isopropylation via Nucleophilic Substitution

The most prominent application of **isopropyl hydrogen sulphate** is as an electrophilic alkylating agent.[8] The sulfate moiety is an excellent leaving group, facilitating the transfer of an isopropyl group to a variety of nucleophiles (e.g., amines, alcohols, phenols) through a bimolecular nucleophilic substitution (S_N2) mechanism.[1][8] This reaction is fundamental for synthesizing isopropyl ethers and N-isopropyl derivatives, which are precursors to or components of complex bioactive molecules.[1]



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Caption: General workflow for isopropylation using **isopropyl hydrogen sulphate**.

Synthesis of Isourea Derivatives

Isopropyl hydrogen sulphate is instrumental in the synthesis of isourea derivatives. It acts as both an activating agent and a leaving group, enabling the controlled formation of carbon-nitrogen bonds essential for the isourea core structure.[8] This application is particularly valuable in medicinal chemistry for creating molecules with potential therapeutic activities.

Acid Catalysis

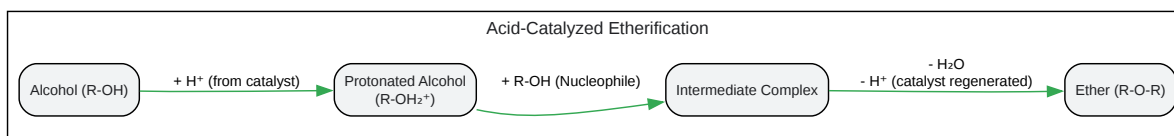
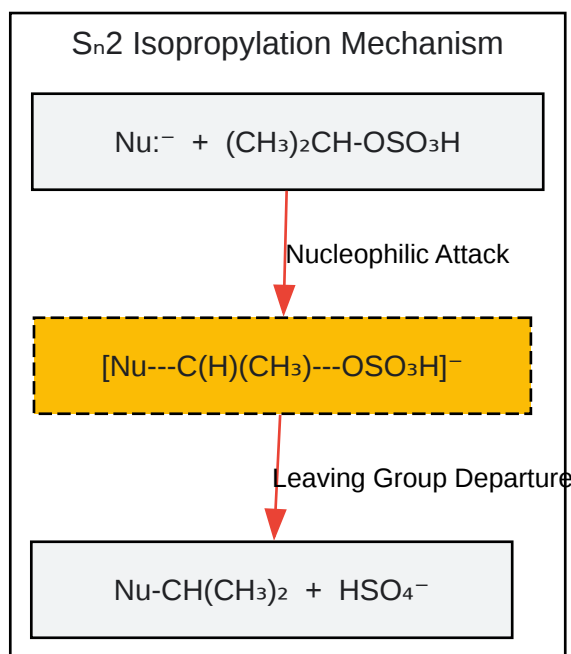
In addition to its role as an alkylating agent, **isopropyl hydrogen sulphate** can serve as an effective acid catalyst in processes like etherification and condensation reactions.[4][8] Its acidic nature allows it to protonate substrates, thereby activating them for subsequent nucleophilic attack.[8]

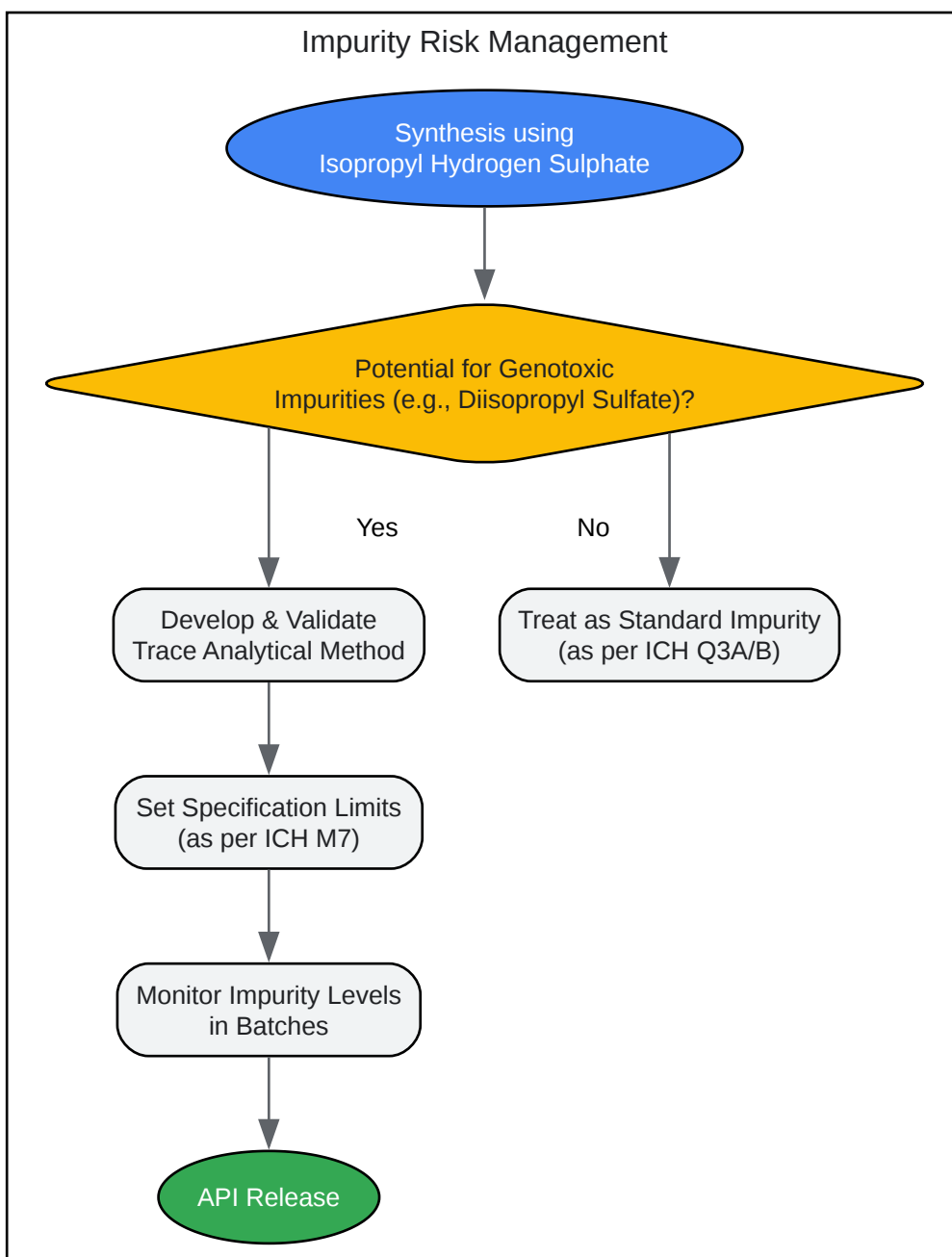
Application	Reaction Type	Reported Yield	Reference
Synthesis of Isourea Derivatives	Nucleophilic Attack / C-N Bond Formation	50-75%	[8]
Etherification	Acid-Catalyzed Condensation	Not specified	[8]
General Isopropylation	Nucleophilic Substitution (S _N 2)	Varies	[1][8]

Reaction Mechanisms

Nucleophilic Substitution (S_N2) Mechanism

The primary mechanism of action for **isopropyl hydrogen sulphate** as an alkylating agent is the S_N2 reaction. The sulfate group (-OSO₃H) is a highly effective leaving group due to its ability to stabilize the negative charge through resonance. A nucleophile directly attacks the electrophilic carbon atom of the isopropyl group, leading to the displacement of the hydrogen sulphate group in a single, concerted step.[1][8]





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- To cite this document: BenchChem. [Application Notes and Protocols: The Role of Isopropyl Hydrogen Sulphate in Pharmaceutical Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b037201#role-of-isopropyl-hydrogen-sulphate-in-pharmaceutical-synthesis]

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